

2-Adamantanethiol Powder: A Technical Guide to Safe Handling and Properties

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Compound of Interest

Compound Name: 2-Adamantanethiol

Cat. No.: B15243268

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety data for **2-Adamantanethiol** is limited. This guide is based on data for the closely related isomer, 1-Adamantanethiol, the parent compound Adamantane, and general principles for handling thiols. All procedures should be conducted with a thorough risk assessment and in accordance with institutional safety protocols.

Chemical and Physical Properties

Quantitative data for **2-Adamantanethiol** is not readily available. The following table summarizes known properties of **2-Adamantanethiol** and related compounds for reference.

Property	2-Adamantanethiol	1-Adamantanethiol	Adamantane
Molecular Formula	C ₁₀ H ₁₆ S[1]	C ₁₀ H ₁₆ S[2][3]	C ₁₀ H ₁₆ [4]
Molecular Weight	168.30 g/mol [1]	168.30 g/mol [2][3]	136.23 g/mol [5]
CAS Number	23695-66-1[1][6]	34301-54-7[2][3]	281-23-2[4]
Appearance	White to light yellow powder/crystal (presumed)	Solid[2]	Crystalline powder[7]
Melting Point	Not available	99-106 °C[2]	266-272 °C[8]
Boiling Point	Not available	Not available	Not available
Solubility	Not available	Not available	Not available

Hazard Identification and Classification

As a specific Safety Data Sheet (SDS) for **2-Adamantanethiol** is not available, the hazard classification is based on the known hazards of 1-Adamantanethiol and general thiol compounds.

Hazard Class	Classification (based on 1-Adamantanethiol)	GHS Pictogram	Hazard Statement
Acute Toxicity (Oral)	Category 3[9]	H301: Toxic if swallowed[9]	
Serious Eye Damage/Eye Irritation	Category 2[9]	H319: Causes serious eye irritation[9]	
Hazardous to the Aquatic Environment (Long-term)	Category 2[9]	H411: Toxic to aquatic life with long lasting effects[9]	

Note: Thiols are also known for their strong, unpleasant odor.

Safe Handling and Storage

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling **2-Adamantanethiol**. The following PPE is recommended:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [10] [11]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes. [10] [12]
Respiratory Protection	If dust is generated or working outside a fume hood, a NIOSH-approved respirator with a particulate filter is recommended. [12]

Engineering Controls

- Ventilation: Work with **2-Adamantanethiol** powder should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure and control the strong odor.[\[9\]](#)

Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[7\]](#) Keep away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents.[\[7\]](#)

Accidental Release and First Aid Measures

Situation	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [13] [14] [15]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops. [13] [14] [16]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [13] [16]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [13]
Spill	Evacuate personnel from the area. Wear appropriate PPE. For small spills, carefully sweep up the powder, avoiding dust generation, and place it in a sealed container for disposal. [9] For large spills, contact your institution's environmental health and safety department. [9]

Fire and Explosion Hazards

- Flammability: Adamantane is a combustible solid.[\[4\]](#)[\[5\]](#) While specific data for **2-Adamantanethiol** is unavailable, it should be treated as a combustible powder.
- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or foam.[\[4\]](#)
- Hazardous Combustion Products: May produce carbon monoxide, carbon dioxide, and sulfur oxides upon combustion.[\[7\]](#)

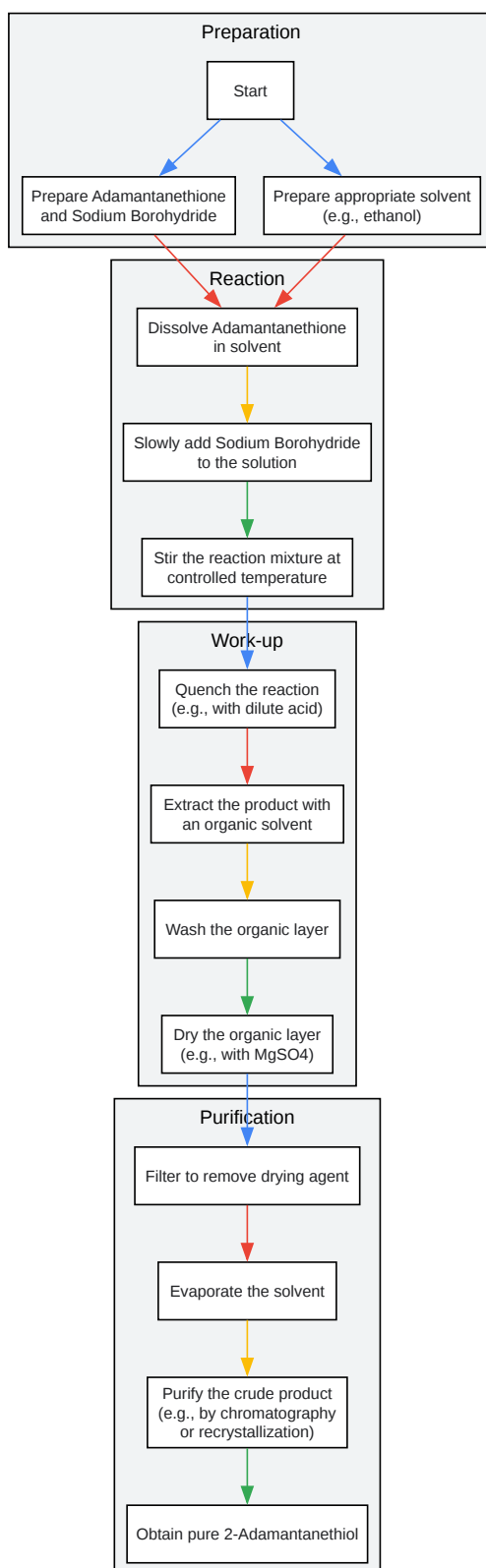
Disposal Considerations

- Waste Disposal: Dispose of **2-Adamantanethiol** waste in accordance with local, state, and federal regulations.[\[17\]](#)[\[18\]](#) Do not dispose of it down the drain or in regular trash.
- Contaminated Packaging: Contaminated containers should be treated as hazardous waste and disposed of accordingly.[\[19\]](#)

Experimental Protocols & Workflows

Synthesis of 2-Adamantanethiol

A known method for the synthesis of **2-Adamantanethiol** is the reduction of adamantanethione.[\[20\]](#) A generalized workflow for this type of chemical synthesis is depicted below.

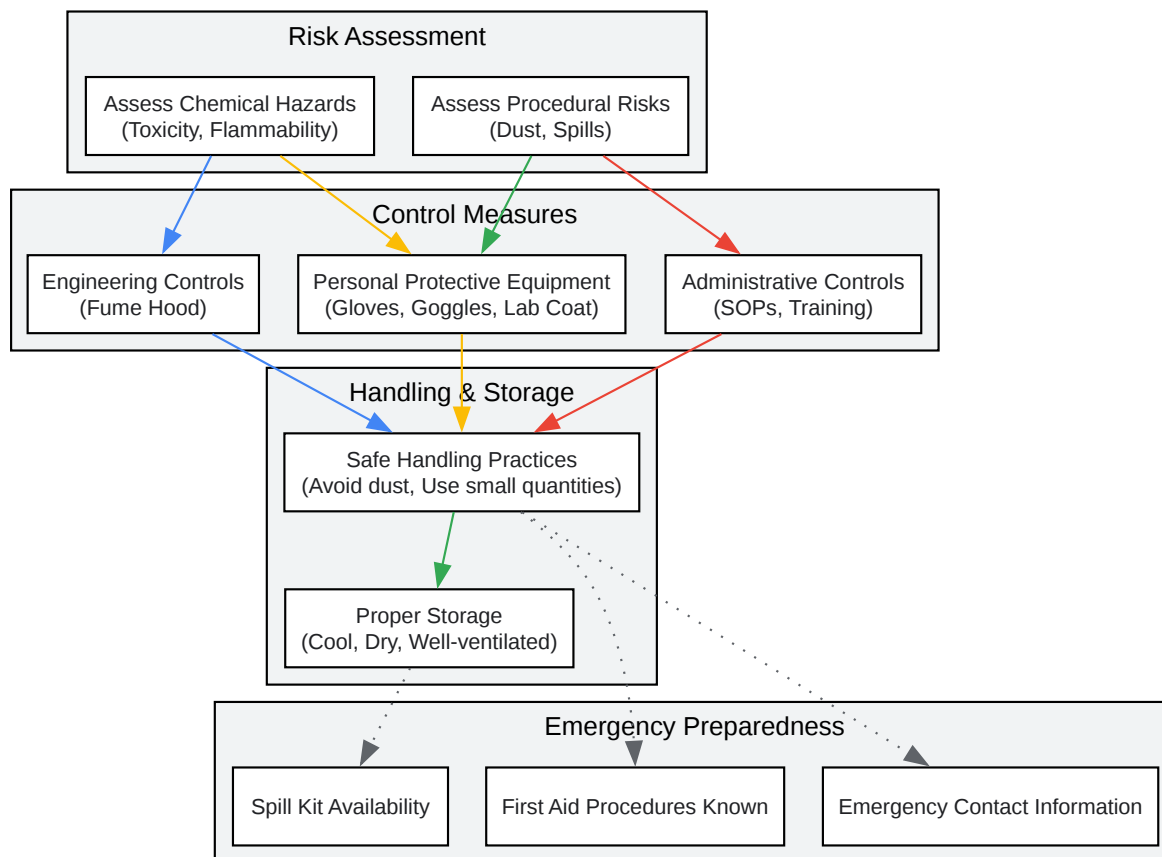


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Workflow for the Synthesis of **2-Adamantanethiol**.

Logical Relationships in Safe Handling

The following diagram illustrates the logical flow of considerations for safely handling **2-Adamantanethiol** powder.



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Logical Flow for Safe Handling of **2-Adamantanethiol**.

Signaling Pathways

Currently, there is no publicly available information detailing any signaling pathways in which **2-Adamantanethiol** is involved. Researchers investigating the biological activity of this compound will need to perform their own studies to elucidate its mechanism of action.

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- To cite this document: BenchChem. [2-Adamantanethiol Powder: A Technical Guide to Safe Handling and Properties]. BenchChem, [2025]. [Online PDF]. Available at:

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